Technical Guide: Structure-Activity Relationship (SAR) of 5-Phenylmorpholin-3-one Scaffolds

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Compound of Interest

Compound Name:	*(5R)-5-phenylmorpholin-3-one*
CAS No.:	*192815-71-7*
Cat. No.:	*B1419074*

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Executive Summary

5-Phenylmorpholin-3-one represents a critical chiral scaffold in modern medicinal chemistry, particularly in the development of neurokinin-1 (NK1) receptor antagonists and metabolic enzyme inhibitors. Unlike its reduced counterpart (morpholine), the morpholin-3-one core introduces a lactam functionality that rigidifies the heterocyclic ring, eliminates the basicity of the nitrogen, and alters the hydrogen bond acceptor/donor profile.

This guide provides a comparative analysis of the 5-phenylmorpholin-3-one scaffold against its structural analogs, detailing its advantages in metabolic stability and receptor binding kinetics.

Part 1: The Scaffold Architecture

Structural Divergence: Lactam vs. Cyclic Ether

The transition from a standard morpholine ring to a morpholin-3-one creates profound electronic and conformational changes. In drug design, this modification is often employed to block metabolic "soft spots" or to lock the bioactive conformation of a ligand.

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Table 1: Physicochemical Comparison of Core Scaffolds

Feature	5-Phenylmorpholine	5-Phenylmorpholin-3-one	Impact on Drug Design
Core Structure	Cyclic Ether / 2° Amine	Cyclic Ether / Lactam (Amide)	Lactam reduces basicity; improves BBB permeability in some contexts.
Nitrogen Character	Basic ( )	Neutral (Amidic)	Eliminates protonation at physiological pH; prevents cation-trapping.
H-Bonding	Donor (NH) & Acceptor (O, N)	Donor (NH) & Acceptor (O, C=O)	The carbonyl oxygen adds a strong H-bond acceptor vector.
Metabolic Liability	High (N-oxidation, -C oxidation)	Low (Lactam is oxidized)	The C3-carbonyl blocks oxidation at the susceptible -carbon.
Conformation	Flexible Chair	Semi-Rigid	The character of the amide bond flattens part of the ring.

Part 2: Comparative Performance & SAR Analysis

Metabolic Stability (The "Lactam Advantage")

One of the primary drivers for selecting 5-phenylmorpholin-3-one over 5-phenylmorpholine is resistance to oxidative metabolism.

- Mechanism: Cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6) often target the carbon alpha to a secondary amine (the 3-position in morpholine).

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- SAR Insight: By oxidizing this position to a carbonyl (3-one), the metabolic "soft spot" is removed.
- Data Trend: Analogs containing the morpholin-3-one core typically exhibit a 2-to-3-fold increase in microsomal half-life (

) compared to their morpholine counterparts in human liver microsome (HLM) assays.

Receptor Binding: The NK1 Case Study

The 5-phenylmorpholin-3-one scaffold is the pharmacophoric anchor for Aprepitant (Emend), a high-affinity NK1 antagonist used for chemotherapy-induced nausea.

- The Phenyl Ring (C5 Position):
  - Requirement: The phenyl group at C5 is critical for

    stacking interactions within the hydrophobic pocket of the NK1 receptor.
  - Stereochemistry: Activity is highly stereoselective. The (S)-configuration at the 5-position (in the morpholinone numbering) typically yields superior binding affinity (

    in the low nanomolar range) compared to the (R)-enantiomer.
- The Lactam Nitrogen (N4 Position):
  - Derivatization:[1][2][3] The amide nitrogen allows for N-alkylation with bulky groups (e.g., fluorinated benzyl groups) without creating a quaternary ammonium center. This maintains lipophilicity (

) required for CNS penetration.

Part 3: Experimental Protocols

Protocol A: Stereoselective Synthesis of (S)-5-Phenylmorpholin-3-one

Rationale: This route utilizes chiral phenylglycinol to establish the stereocenter early, preventing the need for late-stage chiral resolution.

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Reagents: (S)-Phenylglycinol, Chloroacetyl chloride, Aqueous NaOH, Isopropanol (IPA), Potassium Hydroxide (KOH).

- Acylation: Dissolve (S)-phenylglycinol (1.0 eq) in a biphasic mixture of

  and 1M NaOH. Cool to 0°C.
- Addition: Dropwise add chloroacetyl chloride (1.1 eq) while maintaining vigorous stirring. The amine is selectively acylated over the alcohol.
- Cyclization (Ring Closure): Isolate the intermediate amide. Dissolve in IPA. Add powdered KOH (2.5 eq) and stir at room temperature for 2 hours. The alkoxide generated intramolecularly attacks the alkyl chloride to close the morpholine ring.
- Purification: Recrystallize from EtOAc/Hexanes to yield (S)-5-phenylmorpholin-3-one as a white solid.

Protocol B: NK1 Receptor Binding Assay (Scintillation Proximity Assay)

Rationale: To determine the affinity (

) of morpholin-3-one derivatives compared to standard substance P (SP).

- Membrane Prep: Use CHO cells stably expressing human NK1 receptors. Homogenize and centrifuge to isolate membranes.
- Incubation: Mix membrane aliquots (

  protein) with Wheat Germ Agglutinin (WGA) SPA beads.
- Competition: Add

  -Substance P (radioligand) and the test compound (morpholin-3-one derivative) at varying concentrations (

  to

).

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- Equilibrium: Incubate for 90 minutes at room temperature.
- Measurement: Count luminescence. Calculate

  using non-linear regression and convert to

  using the Cheng-Prusoff equation.

Part 4: Visualizing the SAR Workflow

The following diagram illustrates the decision matrix for optimizing this scaffold, highlighting the critical divergence point between stability (Lactam) and solubility (Amine).

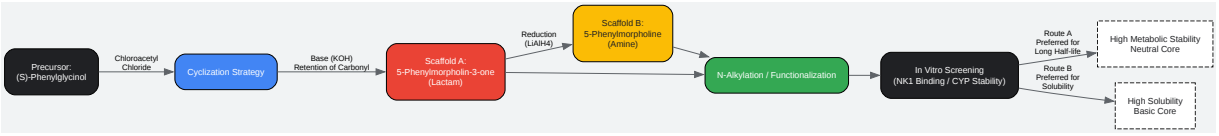

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Figure 1: Strategic SAR workflow showing the divergence between the metabolically stable lactam scaffold (Route A) and the soluble amine scaffold (Route B).

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